

Diaminobiotin: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: *Diaminobiotin*

Cat. No.: *B117889*

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Abstract

Diaminobiotin, a derivative of biotin (Vitamin B7), is a critical component in various biotechnological and pharmaceutical applications, including targeted drug delivery, immunoassays, and affinity chromatography. Its stability is paramount to ensure the reliability and reproducibility of experimental results and the efficacy of therapeutic agents. This technical guide provides a comprehensive overview of the stability of **diaminobiotin**, recommended storage conditions, potential degradation pathways, and standardized experimental protocols for stability assessment. While specific public data on **diaminobiotin** stability is limited, this guide synthesizes available information on biotin and related compounds to provide a robust framework for its handling and use.

Chemical and Physical Properties

Diaminobiotin, also known as (2S,3S,4R)-3,4-Diaminotetrahydro-2-thiophenepentanoic Acid, is a derivative of biotin where the ureido group is replaced by two primary amine groups. This structural modification significantly alters its chemical properties, influencing its stability and reactivity.

Table 1: Chemical and Physical Properties of **Diaminobiotin**

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₈ N ₂ O ₂ S	[1]
Molecular Weight	218.32 g/mol	[1]
CAS Number	22342-46-7	[1]
Appearance	White to off-white powder	Inferred from typical biotin compounds
Solubility	Soluble in water (20 mg/mL)	[2]
Melting Point	>175°C (decomposes)	[2]
pKa	Not publicly available	-

Recommended Storage Conditions

Proper storage is crucial to maintain the integrity of **diaminobiotin**. Based on supplier recommendations and the general stability of biotin compounds, the following conditions are advised:

Table 2: Recommended Storage Conditions for **Diaminobiotin**

Condition	Temperature Range	Additional Notes	Source(s)
Long-term Storage (Solid)	2°C to 8°C	Store in a tightly sealed container, protected from light and moisture.	[2]
Alternative Long-term (Solid)	≤ -15°C	May provide enhanced stability for extended periods.	Inferred from general best practices
Short-term Storage (In Solution)	2°C to 8°C	Prepare fresh solutions for optimal performance. Avoid repeated freeze-thaw cycles.	Inferred from general lab practices

Potential Degradation Pathways

While specific degradation pathways for **diaminobiotin** have not been extensively published, they can be inferred from the known degradation of biotin and the chemical reactivity of the primary amine and thioether functional groups.

- **Oxidation:** The thioether group in the tetrahydrothiophene ring is susceptible to oxidation, which can lead to the formation of sulfoxides and sulfones. This process can be accelerated by exposure to oxidizing agents, light, and elevated temperatures. The primary amine groups can also undergo oxidation.
- **Hydrolysis:** Although the core bicyclic ring structure is generally stable, the valeric acid side chain could be subject to enzymatic or chemical hydrolysis under extreme pH conditions.
- **Photodegradation:** Exposure to UV light can induce photochemical reactions, leading to the degradation of the molecule. A study on a biotin-fluorescein probe demonstrated that the biotin moiety can undergo photosensitized oxidation to form biotin sulfoxides[3].
- **Reaction with Aldehydes and Ketones:** The primary amine groups can react with aldehydes and ketones to form Schiff bases, which can be a source of instability or unwanted side reactions in formulations.

Experimental Protocols for Stability Testing

The following are generalized protocols for assessing the stability of **diaminobiotin**, based on ICH guidelines and standard analytical practices.

Forced Degradation Studies

Forced degradation studies are essential to identify potential degradation products and pathways.

Protocol:

- **Sample Preparation:** Prepare solutions of **diaminobiotin** (e.g., 1 mg/mL) in various stress conditions:
 - **Acidic:** 0.1 N HCl at 60°C for 24 hours.

- Basic: 0.1 N NaOH at 60°C for 24 hours.
- Oxidative: 3% H₂O₂ at room temperature for 24 hours.
- Thermal (Solid): Store solid **diaminobiotin** at 80°C for 48 hours.
- Thermal (Solution): Store **diaminobiotin** solution at 60°C for 48 hours.
- Photostability: Expose the solid and solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200-watt hours/square meter, as per ICH Q1B guidelines[4].
- Analysis: Analyze the stressed samples at appropriate time points using a stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC).
- Peak Purity: Assess the purity of the **diaminobiotin** peak using a photodiode array (PDA) detector to ensure that no degradation products co-elute.
- Mass Spectrometry (MS): Use LC-MS to identify the mass of the degradation products and propose their structures.

Long-Term Stability Study

This study evaluates the stability of **diaminobiotin** under recommended storage conditions.

Protocol:

- Sample Preparation: Store multiple batches of **diaminobiotin** in its solid form in tightly sealed, light-protected containers at the recommended storage temperature (e.g., 2-8°C).
- Time Points: Test the samples at initial (time zero) and regular intervals (e.g., 3, 6, 9, 12, 18, 24, and 36 months).
- Analysis: At each time point, analyze the samples for:
 - Appearance: Visual inspection for any changes in color or physical state.

- Purity and Assay: Use a validated stability-indicating HPLC method to determine the purity and concentration of **diaminobiotin**.
- Degradation Products: Quantify any observed degradation products.

Analytical Methods for Stability Assessment

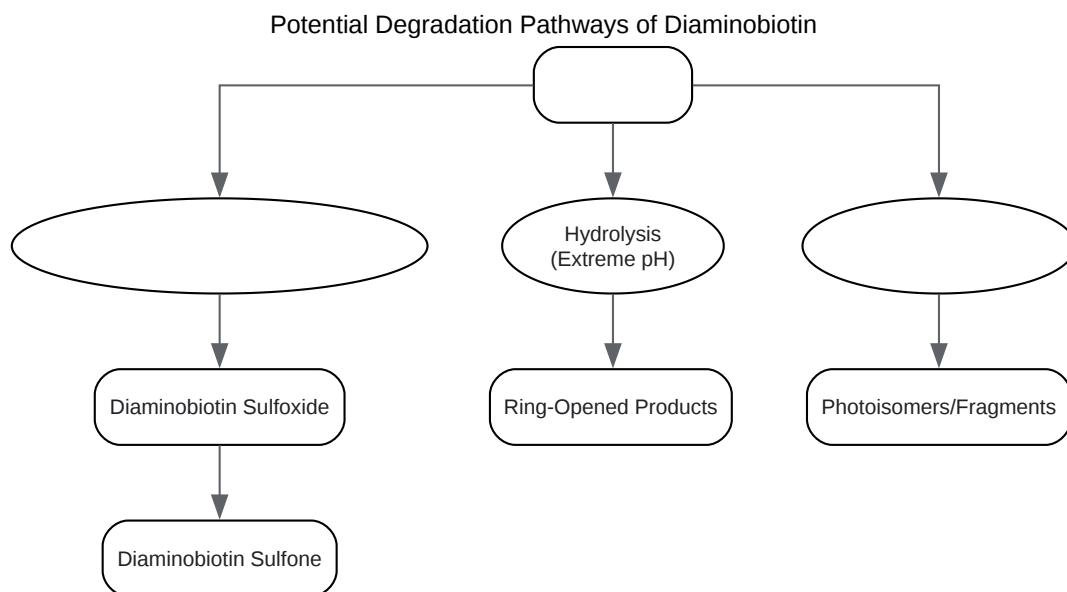
A validated, stability-indicating analytical method is crucial for accurate stability studies.

Table 3: Recommended Analytical Method for **Diaminobiotin**

Parameter	Method	Details
Technique	Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection	Provides separation of diaminobiotin from its potential degradation products.
Column	C18 column (e.g., 4.6 x 150 mm, 5 µm)	Offers good retention and resolution for polar compounds.
Mobile Phase	A gradient of an aqueous buffer (e.g., 0.1% trifluoroacetic acid in water) and an organic solvent (e.g., acetonitrile).	The gradient should be optimized to separate all relevant peaks.
Detection	UV at approximately 210 nm	Diaminobiotin lacks a strong chromophore, so detection at low UV wavelengths is necessary.
Quantification	External standard method using a certified reference standard of diaminobiotin.	Ensures accurate measurement of the analyte concentration.

Visualizations

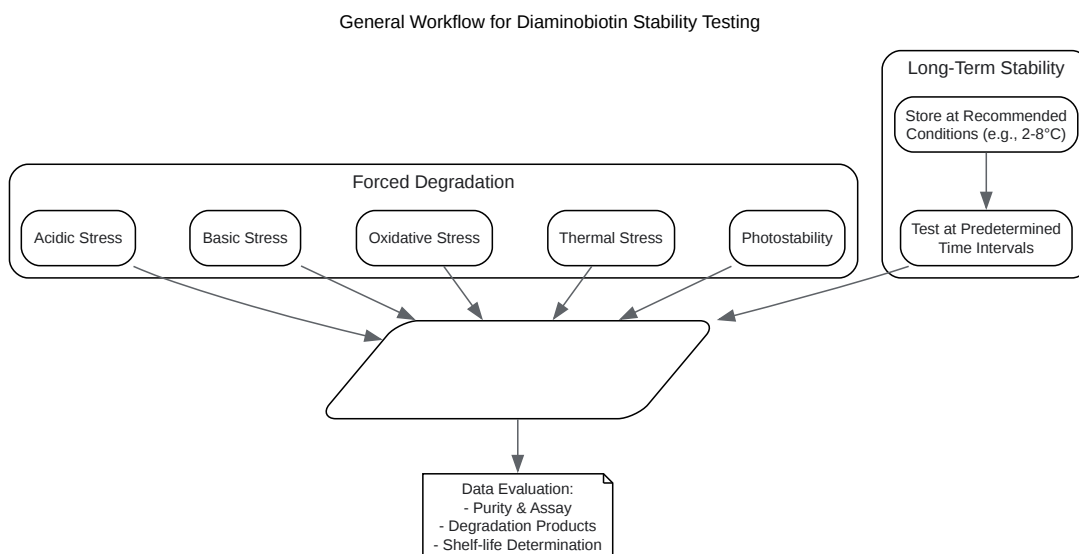
Potential Degradation Pathway



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Caption: Inferred degradation pathways of **diaminobiotin**.

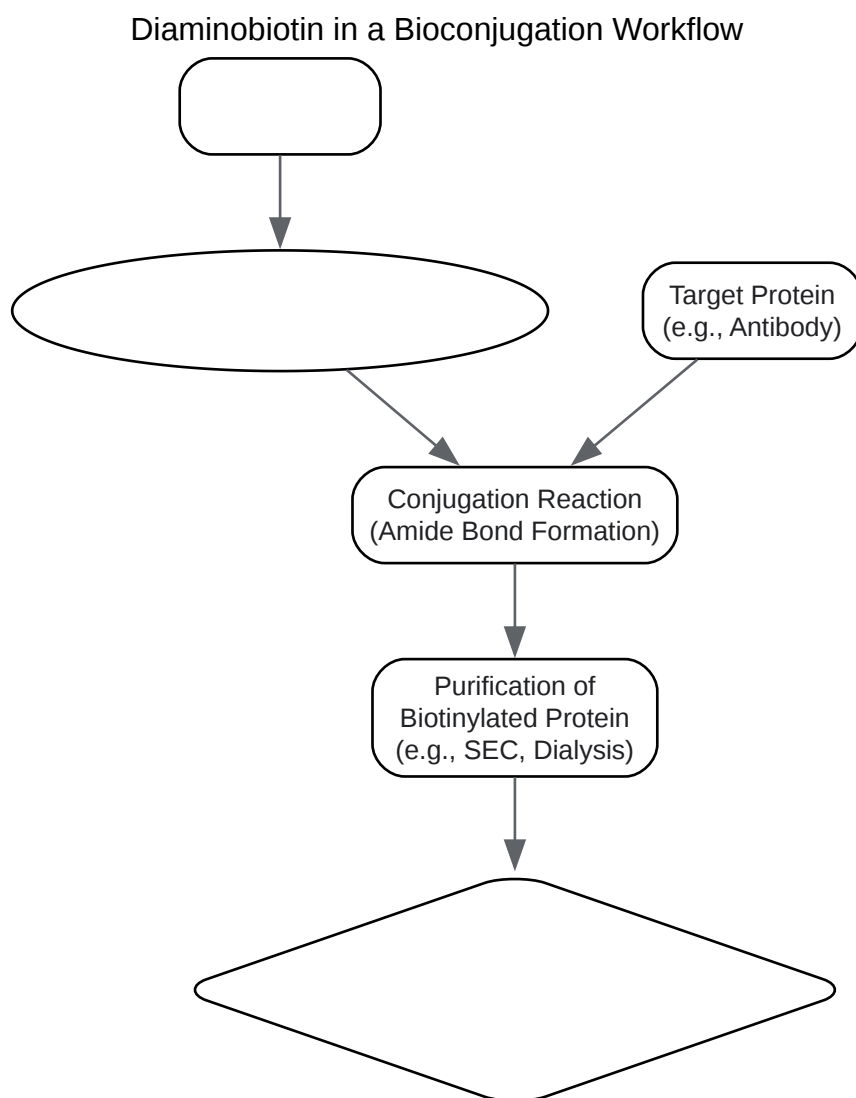
Experimental Workflow for Stability Testing



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Caption: Workflow for assessing **diaminobiotin** stability.

Application in Bioconjugation



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Caption: A typical bioconjugation workflow using **diaminobiotin**.

Conclusion

While specific, publicly available stability data for **diaminobiotin** is not extensive, a robust understanding of its stability can be formulated by examining the properties of biotin and the inherent reactivity of its functional groups. Proper storage at refrigerated temperatures,

protection from light, and the use of freshly prepared solutions are key to maintaining its integrity. For critical applications in research and drug development, it is imperative to conduct in-house stability studies using validated analytical methods to ensure the quality and reliability of **diaminobiotin**-containing reagents and products. The protocols and information provided in this guide serve as a foundational resource for these essential assessments.

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